

Essential Safety and Operational Guidance for Handling cis-1,2-Diaminocyclohexane

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Compound of Interest

Compound Name: *cis-1,2-Diaminocyclohexane*

Cat. No.: B074578

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This document provides immediate, essential safety and logistical information for **cis-1,2-Diaminocyclohexane**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Quantitative Data Summary

The following table summarizes key quantitative data for **cis-1,2-Diaminocyclohexane**, facilitating a quick assessment of its physical and chemical properties.

Property	Value
Molecular Formula	C6H14N2[1][2][3][4]
Molecular Weight	114.19 g/mol [2][3][5]
Appearance	Colorless to light yellow/orange clear liquid[6]
Boiling Point	92 °C / 197.6 °F[1]
Flash Point	70 °C / 158 °F (closed cup)[1][7]
Density	0.931 g/mL at 25 °C[7]
Vapor Pressure	0.4 mmHg at 20 °C[7]
Water Solubility	Soluble[1]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: **cis-1,2-Diaminocyclohexane** is classified as a corrosive substance that causes severe skin burns and eye damage.[2][8] It may also cause an allergic skin reaction.[8]

Personal Protective Equipment (PPE): A comprehensive PPE plan is critical to mitigate the risks associated with handling this chemical.

Area of Protection	Recommended PPE
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is also recommended.[8]
Skin Protection	Wear fire/flame resistant and impervious clothing.[8] Chemical impermeable gloves are required.[8]
Respiratory Protection	If exposure limits are exceeded or symptoms like irritation occur, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).[7] For dusts, a P2 filter is recommended.[9]

Operational Plan: From Reception to Disposal

A systematic approach to handling **cis-1,2-Diaminocyclohexane** ensures safety at every stage.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled.
- Transport the chemical to the designated storage area immediately.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)
- Store apart from incompatible materials such as strong oxidizing agents and strong acids.
[\[10\]](#)[\[11\]](#)
- The storage area should be a corrosives area, and containers should be kept under nitrogen if possible.[\[10\]](#)[\[11\]](#)

3. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[8\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[8\]](#)
- Use non-sparking tools to prevent ignition.[\[8\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

4. Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Do not mix with other waste. Leave chemicals in their original containers.[\[9\]](#)
- Uncleaned containers should be handled as if they still contain the hazardous product.[\[9\]](#)

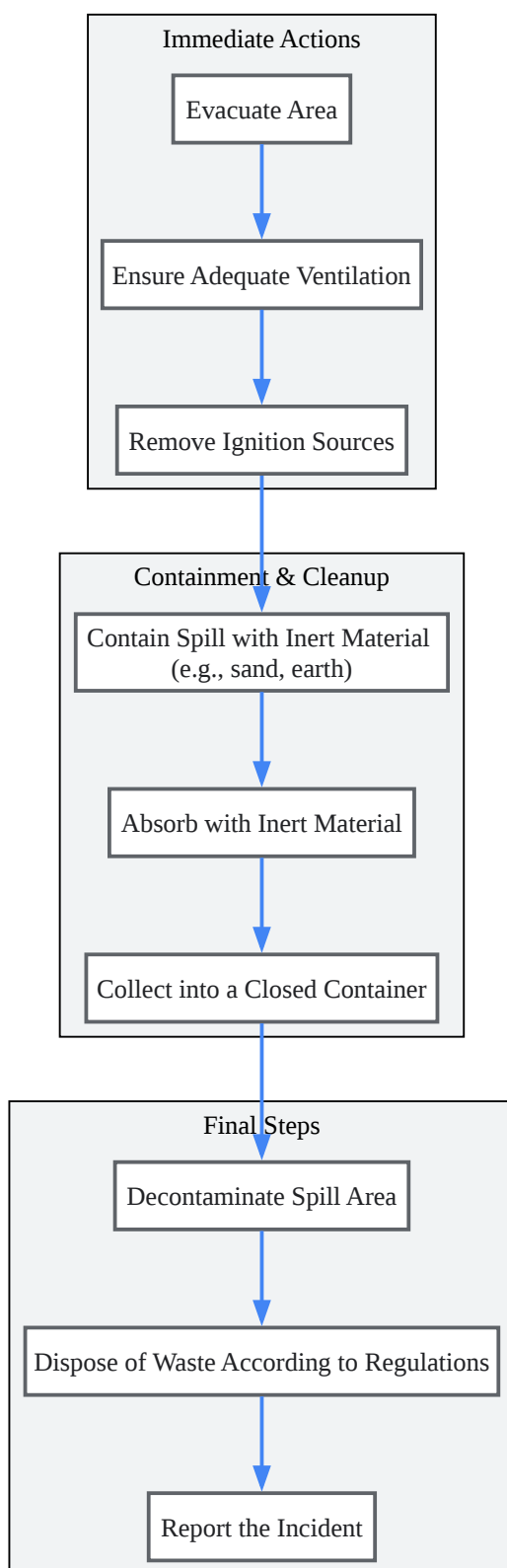
Emergency Procedures

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately.[\[6\]](#)[\[8\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.[\[6\]](#) Seek immediate medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)[\[8\]](#) Get immediate medical help.[\[6\]](#)[\[8\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[\[6\]](#)[\[8\]](#) Call a poison center or doctor immediately.[\[1\]](#)

Spill Response Workflow:

The following diagram outlines the procedural steps for managing a spill of **cis-1,2-Diaminocyclohexane**.



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Workflow for managing a chemical spill.

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